

Personal protective equipment for handling 4-Bromo-2-fluoro-6-nitroanisole

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Compound of Interest

Compound Name: 4-Bromo-2-fluoro-6-nitroanisole

Cat. No.: B1268318

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Essential Safety and Handling Guide for 4-Bromo-2-fluoro-6-nitroanisole

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-Bromo-2-fluoro-6-nitroanisole** (CAS No. 74266-66-3). The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

4-Bromo-2-fluoro-6-nitroanisole is a hazardous substance that requires careful handling. Based on available safety data, the primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.^[1] Adherence to the following personal protective equipment (PPE) recommendations is mandatory to ensure personal safety.

Summary of Recommended Personal Protective Equipment

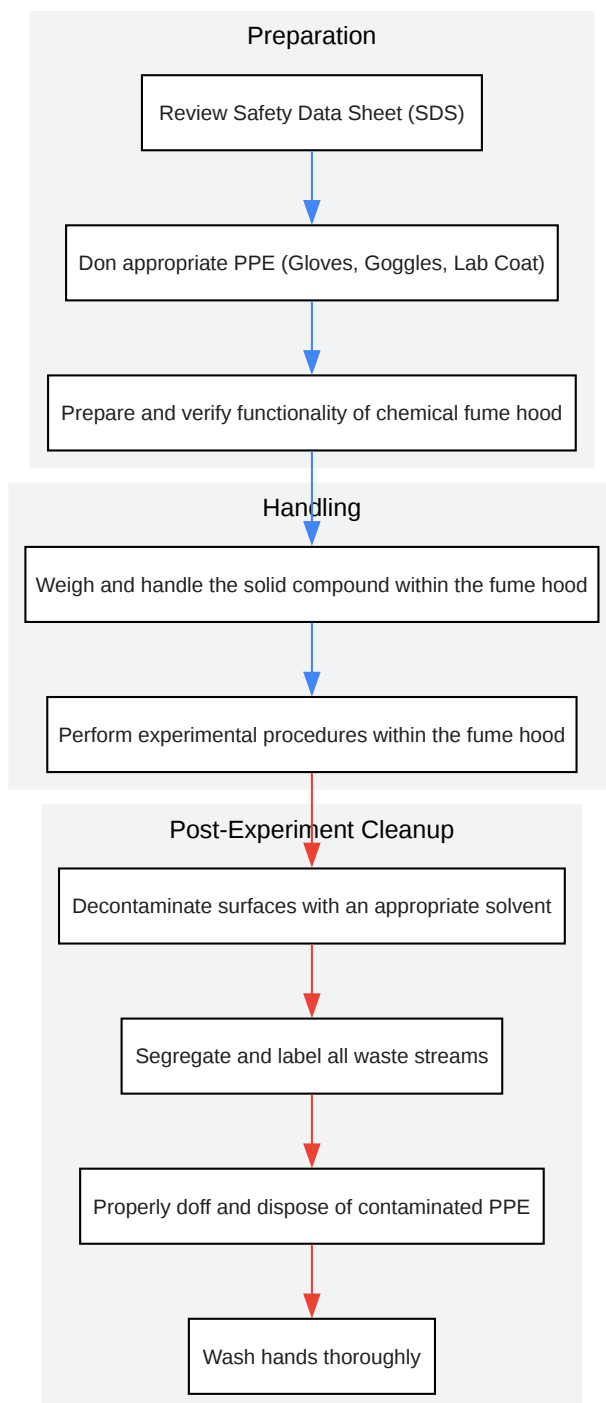
PPE Category	Specification
Hand Protection	Chemical-resistant gloves are required. Given the compound's aromatic nitro and halogenated nature, Butyl rubber or Viton® gloves are recommended for prolonged contact. Nitrile gloves may be suitable for short-term splash protection but should be changed immediately upon contact. Always inspect gloves for integrity before use and employ proper removal techniques to avoid skin contamination.[1][2]
Eye and Face Protection	Chemical safety goggles are the minimum requirement. To protect against splashes, it is highly recommended to use a face shield in conjunction with safety goggles.[3]
Skin and Body Protection	A lab coat must be worn at all times. For procedures with a higher risk of splashing or exposure, a chemically resistant apron or suit is recommended.
Respiratory Protection	Work with this compound should be conducted in a certified chemical fume hood. If there is a risk of dust or aerosol generation and engineering controls are insufficient, respiratory protection is necessary. A respirator with organic vapor (OV) and acid gas (AG) cartridges, combined with a P95 or P100 particulate filter, is recommended.[1] All respirator users must be fit-tested and trained.

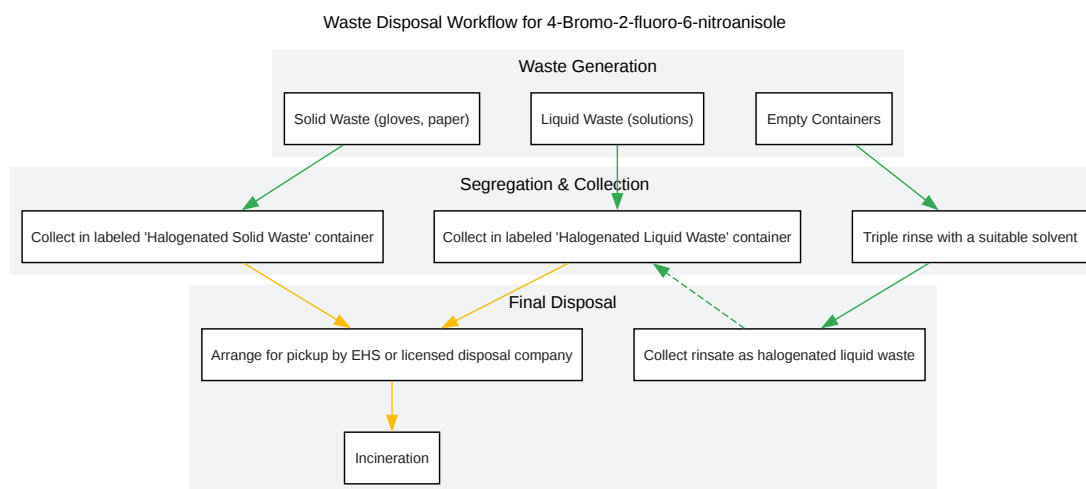
Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is crucial when working with **4-Bromo-2-fluoro-6-nitroanisole** to minimize exposure and prevent contamination.

Experimental Workflow

Operational Workflow for Handling 4-Bromo-2-fluoro-6-nitroanisole





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